

In-Depth Technical Guide: Antitubercular Agent-28 Activity Against Drug-Susceptible Tuberculosis

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Compound of Interest

Compound Name: *Antitubercular agent-28*

Cat. No.: *B12416811*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known activity of **Antitubercular agent-28** against drug-susceptible *Mycobacterium tuberculosis*. The information is compiled from available public data, focusing on quantitative efficacy, and where possible, outlining the experimental context.

Executive Summary

Antitubercular agent-28, also identified as compound 2, has demonstrated potent activity against the H37Rv strain of *Mycobacterium tuberculosis*, a commonly used laboratory strain for drug susceptibility testing. The agent exhibits efficacy in standard in vitro assays, including under conditions of low oxygen and within infected cells, suggesting its potential to target persistent or non-replicating bacteria. Notably, it also retains activity against several drug-resistant isolates. Its low cytotoxicity profile further enhances its profile as a potential therapeutic candidate.

Quantitative Efficacy Data

The in vitro activity of **Antitubercular agent-28** against drug-susceptible and drug-resistant *M. tuberculosis* H37Rv has been characterized by several key parameters. The following tables summarize the available quantitative data.^[1]

Table 1: Activity Against Drug-Susceptible *M. tuberculosis* H37Rv[1]

Parameter	Condition	Value (μM)
IC50	Normal Oxygen	1.5
MIC	Normal Oxygen	4.5
IC90	Normal Oxygen	2.5
IC50	Low Oxygen	2.96
MIC	Low Oxygen	170
IC90	Low Oxygen	19
IC50	Intracellular	2.15
IC90	Intracellular	2.85

Table 2: Activity Against Drug-Resistant *M. tuberculosis* H37Rv Isolates[1]

Resistant Isolate	IC50 (μM)	MIC (μM)	IC90 (μM)
FQ-R1 (Fluoroquinolone-Resistant)	2.9	3.3	3.1
INH-R1 (Isoniazid-Resistant)	125	170	140
INH-R2 (Isoniazid-Resistant)	130	190	180
RIF-R1 (Rifampicin-Resistant)	1.3	1.8	1.5
RIF-R2 (Rifampicin-Resistant)	3.8	8.4	4.8

Table 3: Cytotoxicity Data[1]

Cell Line	Parameter	Value (μM)
Not Specified	IC50	>100

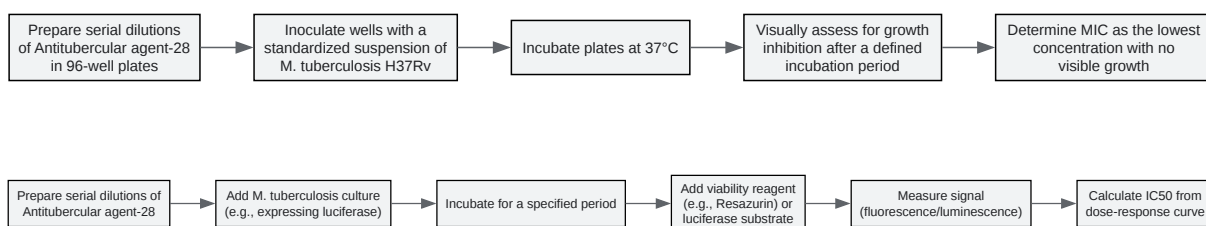
Experimental Protocols

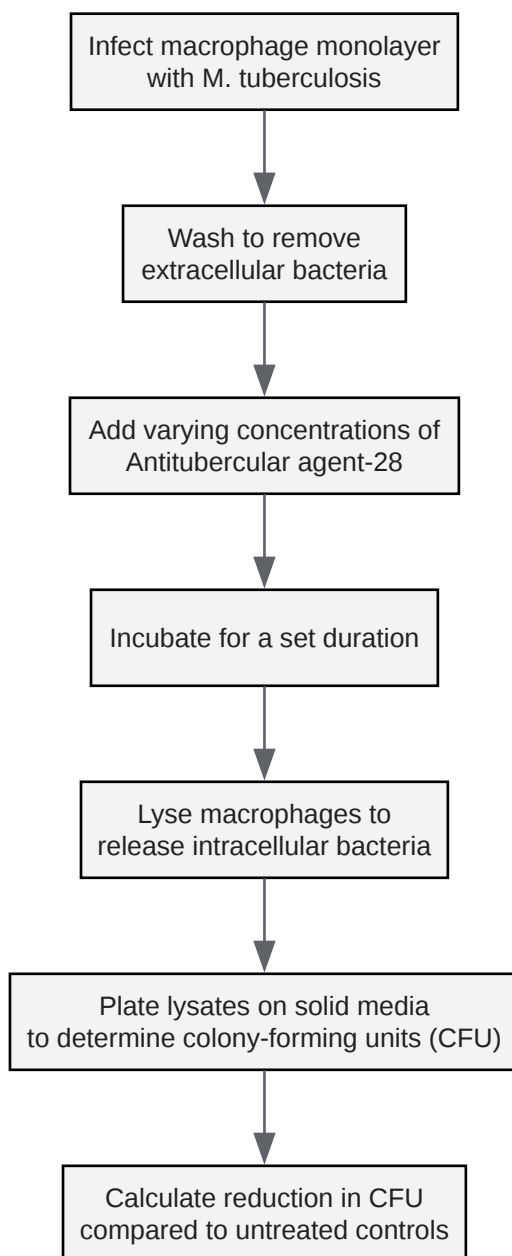
Detailed experimental protocols for the generation of the above data are not publicly available in the referenced materials. However, based on standard practices in mycobacteriology, the following are generalized methodologies likely employed.

Minimum Inhibitory Concentration (MIC) Assay

The MIC, representing the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism, was likely determined using a broth microdilution method.

Workflow: MIC Determination





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References

- 1. medchemexpress.com [medchemexpress.com]
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